

A Comprehensive Guide to International Standards for CF53 Steel

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CF53
Cat. No.: B15570918

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For researchers, scientists, and drug development professionals requiring precise material specifications, understanding the international equivalents of **CF53** steel is crucial. This guide provides a detailed comparison of **CF53** steel with its counterparts from various global standards, supported by chemical composition and mechanical property data.

CF53 is a medium-carbon steel known for its good strength and toughness, making it suitable for a range of applications. Its performance is closely mirrored by several international standards, ensuring that professionals across the globe can source equivalent materials with confidence.

Chemical Composition Comparison

The following table summarizes the chemical composition of **CF53** steel and its international equivalents. The elements listed are critical to the steel's performance, influencing its hardness, strength, and machinability.

Standard	Grade	C (%)	Si (%)	Mn (%)	P (%) (max)	S (%) (max)
DIN	CF53 / 1.1213	0.50 - 0.57	0.15 - 0.35	0.40 - 0.70	0.025	0.035
AISI/SAE	1050	0.47 - 0.55	-	0.60 - 0.90	0.040	0.050
JIS	S50C / S53C	0.47 - 0.53	0.15 - 0.35	0.60 - 0.90	0.030	0.035
GB	50#	0.47 - 0.55	0.17 - 0.37	0.50 - 0.80	0.030	0.030
BS	060A52	-	-	-	-	-
AFNOR	XC48TS	-	-	-	-	-
UNI	C50 / C53	0.47 - 0.55	≤ 0.40	0.60 - 0.90	≤ 0.045	≤ 0.045
ISO	C50E4	0.47 - 0.55	≤ 0.40	0.60 - 0.90	≤ 0.030	≤ 0.035

Note: A hyphen (-) indicates that the value was not specified in the available documentation.

Mechanical Properties Comparison

The mechanical properties of steel are highly dependent on its heat treatment. The table below presents typical mechanical properties for **CF53** and its equivalents in a quenched and tempered condition.

Standard	Grade	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Reduction of Area (%)	Hardness (HB)
DIN	CF53 / 1.1213	640 - 880	400 - 510	12 - 15	25 - 40	198 - 263
AISI/SAE	1050	690	580	10	30	197
JIS	S50C / S53C	≥ 630	≥ 375	≥ 14	≥ 40	179 - 235 (Annealed)
GB	50#	≥ 600	≥ 355	≥ 16	≥ 40	≤ 229 (Annealed)
BS	060A52	-	-	-	-	-
AFNOR	XC48TS	-	-	-	-	-
UNI	C50 / C53	650 - 800	≥ 400	≥ 16	≥ 40	-
ISO	C50E4	610 - 800	290 - 460	13 - 16	-	-

Note: Mechanical properties can vary significantly based on the specific heat treatment, section size, and testing parameters. The values presented are for comparative purposes.

Experimental Protocols

The determination of the mechanical properties listed above follows standardized experimental procedures to ensure accuracy and reproducibility.

Tensile Testing: The tensile strength, yield strength, elongation, and reduction of area are determined through tensile testing. This test involves applying a controlled tensile force to a machined specimen until it fractures. The primary standards governing this procedure are:

- ASTM E8/E8M: Standard Test Methods for Tension Testing of Metallic Materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- ISO 6892-1: Metallic materials — Tensile testing — Part 1: Method of test at room temperature.

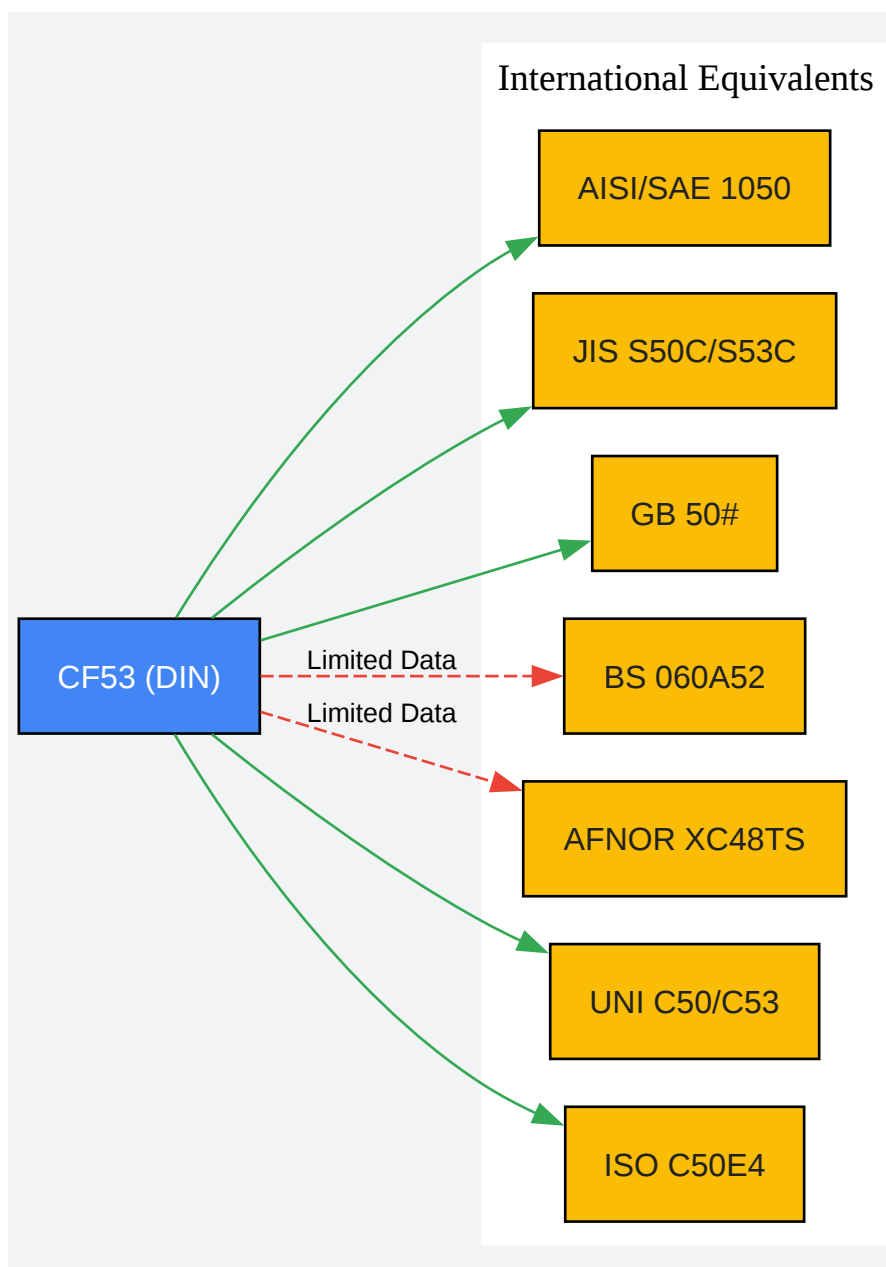
The test is conducted on a universal testing machine where the specimen is pulled at a constant rate. An extensometer is used to measure the elongation of the specimen under load, from which a stress-strain curve is generated. Yield strength is typically determined at 0.2% offset.

Hardness Testing: Hardness testing measures the material's resistance to localized plastic deformation. The most common methods for this type of steel are Brinell and Rockwell hardness tests.

- Brinell Hardness Test:
 - ASTM E10: Standard Test Method for Brinell Hardness of Metallic Materials.
 - ISO 6506-1: Metallic materials — Brinell hardness test — Part 1: Test method. This test involves indenting the material with a hardened steel or tungsten carbide ball of a specific diameter under a specific load. The diameter of the resulting indentation is measured to calculate the Brinell Hardness Number (HB).
- Rockwell Hardness Test:
 - ASTM E18: Standard Test Methods for Rockwell Hardness of Metallic Materials.
 - ISO 6508-1: Metallic materials — Rockwell hardness test — Part 1: Test method. This method measures the depth of penetration of an indenter under a large load compared to the penetration made by a preload. Different scales (e.g., HRC, HRB) are used depending on the indenter and the load.

Visualization of Standard Equivalency

The following diagram illustrates the cross-referencing of international standards for **CF53** steel.



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Caption: Cross-reference of **CF53** to international standards.

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